

Synthesis of Thiobenzanilide: A Detailed Application Note and Protocol

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Compound of Interest

Compound Name: Thiobenzanilide 63T

Cat. No.: B15612260

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This document provides detailed protocols for the synthesis of Thiobenzanilide (63T), a versatile building block in organic and medicinal chemistry. Thioamides, such as Thiobenzanilide, are important precursors for the synthesis of various heterocyclic compounds and have shown a range of biological activities. This application note presents two efficient and reliable methods for the preparation of Thiobenzanilide: the thionation of benzanilide using Lawesson's Reagent and a modified Willgerodt-Kindler reaction.

Physicochemical Properties of Thiobenzanilide

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₁ NS	[1][2]
Molecular Weight	213.30 g/mol	[1][2]
Melting Point	102 °C	[3]
Appearance	White to pale yellow crystalline solid	[4]
CAS Number	636-04-4	[1][2]

Spectroscopic Data for Thiobenzanilide

Spectroscopy	Key Peaks/Shifts
¹ H NMR	Spectral data available at ChemicalBook.[5]
¹³ C NMR	Spectral data available at ChemicalBook.[6]
IR (Infrared)	Characteristic bands for N-H and C=S stretching are expected. A representative IR spectrum is available.[7]

Method 1: Thionation of Benzanilide using Lawesson's Reagent

This method involves the conversion of the carbonyl group of benzanilide to a thiocarbonyl group using Lawesson's reagent. It is a widely used and generally high-yielding reaction.[8][9] A significant advantage of this method is the availability of a modified workup procedure that avoids column chromatography, simplifying purification.[10]

Experimental Protocol

Materials:

- Benzanilide
- Lawesson's Reagent

- Toluene, anhydrous
- Ethanol
- Ethyl acetate
- Deionized water
- Brine
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Equipment:

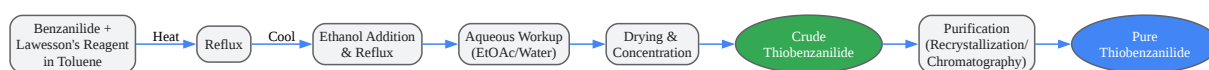
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating plate
- Standard glassware for extraction and filtration
- Rotary evaporator

Procedure:

- In a round-bottom flask, suspend benzanilide (1.0 mmol) and Lawesson's reagent (0.6 mmol) in anhydrous toluene (4 mL).
- Heat the mixture to reflux under a nitrogen atmosphere.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until all the starting benzanilide is consumed.
- Cool the reaction mixture to room temperature.
- Add ethanol (2 mL) to the mixture and heat at reflux for 2 hours. This step helps in the decomposition of the phosphorus-containing byproducts from Lawesson's reagent, facilitating purification.^[10]

- Remove the volatiles under reduced pressure using a rotary evaporator.
- Dilute the residue with ethyl acetate and perform an aqueous workup. Wash the organic phase sequentially with deionized water and brine.
- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure to obtain the crude Thiobenzanilide.
- The crude product can be further purified by recrystallization or column chromatography if necessary.

Synthesis Workflow for Thionation Method



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Caption: Workflow for the synthesis of Thiobenzanilide via thionation.

Method 2: Modified Willgerodt-Kindler Reaction

This method provides an efficient one-pot synthesis of Thiobenzanilide from aniline, benzaldehyde, and elemental sulfur, using a catalytic amount of sodium sulfide nonahydrate ($\text{Na}_2\text{S} \cdot 9\text{H}_2\text{O}$). This modified protocol offers high yields under relatively mild conditions.^{[11][12]}

Experimental Protocol

Materials:

- Aniline
- Benzaldehyde
- Sulfur (elemental)
- Sodium sulfide nonahydrate ($\text{Na}_2\text{S} \cdot 9\text{H}_2\text{O}$)

- N,N-Dimethylformamide (DMF)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Chloroform (CHCl_3)

Equipment:

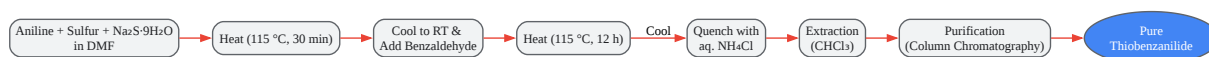
- Round-bottom flask
- Magnetic stirrer with heating plate
- Nitrogen inlet
- Standard glassware for extraction and filtration
- Rotary evaporator

Procedure:

- To a round-bottom flask, add sulfur (160 mg, 5 mmol as S) and aniline (0.55 mL, 6 mmol) in DMF (4 mL).
- Add sodium sulfide nonahydrate (216 mg, 15 mol%).
- Stir the suspension at 115 °C for 30 minutes under a nitrogen atmosphere.
- Cool the mixture to room temperature.
- Add benzaldehyde (0.41 mL, 4 mmol) to the reaction mixture.
- Stir the mixture at 115 °C for 12 hours under a nitrogen atmosphere.
- After cooling to room temperature, quench the reaction by adding saturated aqueous NH_4Cl solution (50 mL).
- Extract the product with chloroform (50 mL).

- Wash the organic layer, dry it over an anhydrous drying agent, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to obtain pure Thiobenzanilide. A reported yield for this method is up to 91%.^[11]

Synthesis Workflow for Willgerodt-Kindler Method



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